

Personal protective equipment for handling 5-(Phenylethynyl)furan-2-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	5-(Phenylethynyl)furan-2-carboxylic acid
Cat. No.:	B142898

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Essential Safety and Handling Guide for 5-(Phenylethynyl)furan-2-carboxylic acid

Disclaimer: No specific Safety Data Sheet (SDS) for **5-(Phenylethynyl)furan-2-carboxylic acid** (CAS No. 130423-83-5) was publicly available at the time of this writing. The following guidance is a synthesis of information from SDSs of structurally related compounds, including furan, 2-furancarboxylic acid, and other carboxylic acids. It is imperative to consult the direct supplier for a compound-specific SDS before handling and to conduct a thorough risk assessment. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals, offering procedural guidance for safe handling and disposal.

Hazard Identification and Immediate Precautions

5-(Phenylethynyl)furan-2-carboxylic acid is classified as an irritant.^[1] Based on data from similar compounds, it is presumed to cause skin, eye, and respiratory tract irritation.^{[2][3][4]} As a powdered substance, it may form combustible dust concentrations in the air.^[3] All personnel must be fully aware of the potential hazards before working with this compound.

Key Hazards:

- Skin Irritation: May cause skin irritation upon contact.^[2]

- Serious Eye Damage/Irritation: Poses a risk of serious eye irritation or damage.[2][5]
- Respiratory Tract Irritation: Inhalation of dust may cause respiratory irritation.[2][3][4]
- Flammability: While the flash point is high (202.4 °C), furan-containing compounds can be flammable.[1][6][7][8]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure. The following table summarizes the recommended PPE for handling **5-(Phenylethynyl)furan-2-carboxylic acid**.

Protection Type	Equipment Specification	Purpose & Notes
Eye / Face	Tightly fitting safety goggles with side-shields or a full-face shield.	Must conform to NIOSH (US) or EN 166 (EU) standards to protect against dust particles and splashes.[2][9]
Skin / Body	Chemical-resistant gloves (e.g., Nitrile, Neoprene) and a fully buttoned lab coat.	Handle with gloves at all times. Impervious clothing should be worn to prevent skin contact. [2][9][10][11]
Respiratory	NIOSH/MSHA or EN 149 approved respirator.	Required when handling large quantities, if dust is generated, or if ventilation is inadequate. A full-face respirator may be necessary if exposure limits are exceeded or irritation is experienced.[2][3][9][10]

Operational Plan: Step-by-Step Handling Protocol

Safe handling requires a controlled environment and methodical procedures. Always work within a certified chemical fume hood to ensure adequate ventilation.[3][9]

- Preparation & Handling:

- Designate Area: Before starting, designate a specific area within a chemical fume hood for handling the compound.[2][3]
- Don PPE: Put on all required PPE as specified in the table above.[3]
- Minimize Dust: When weighing or transferring the solid, perform the task slowly and carefully to minimize dust generation.[2]
- Avoid Contact: Do not allow the chemical to come into contact with eyes, skin, or clothing. [2]
- Grounding: For procedures with a risk of generating static electricity, ensure all equipment is properly grounded.[6][7][12]

• Storage:

- When not in use, store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area.[2][6][12]
- Keep it away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[2][6][13]
- Protect from light.[6]

• First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[2][7][13]
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical advice if skin irritation persists.[2][7]
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, provide oxygen. Contact a physician if you feel unwell.[2][7]

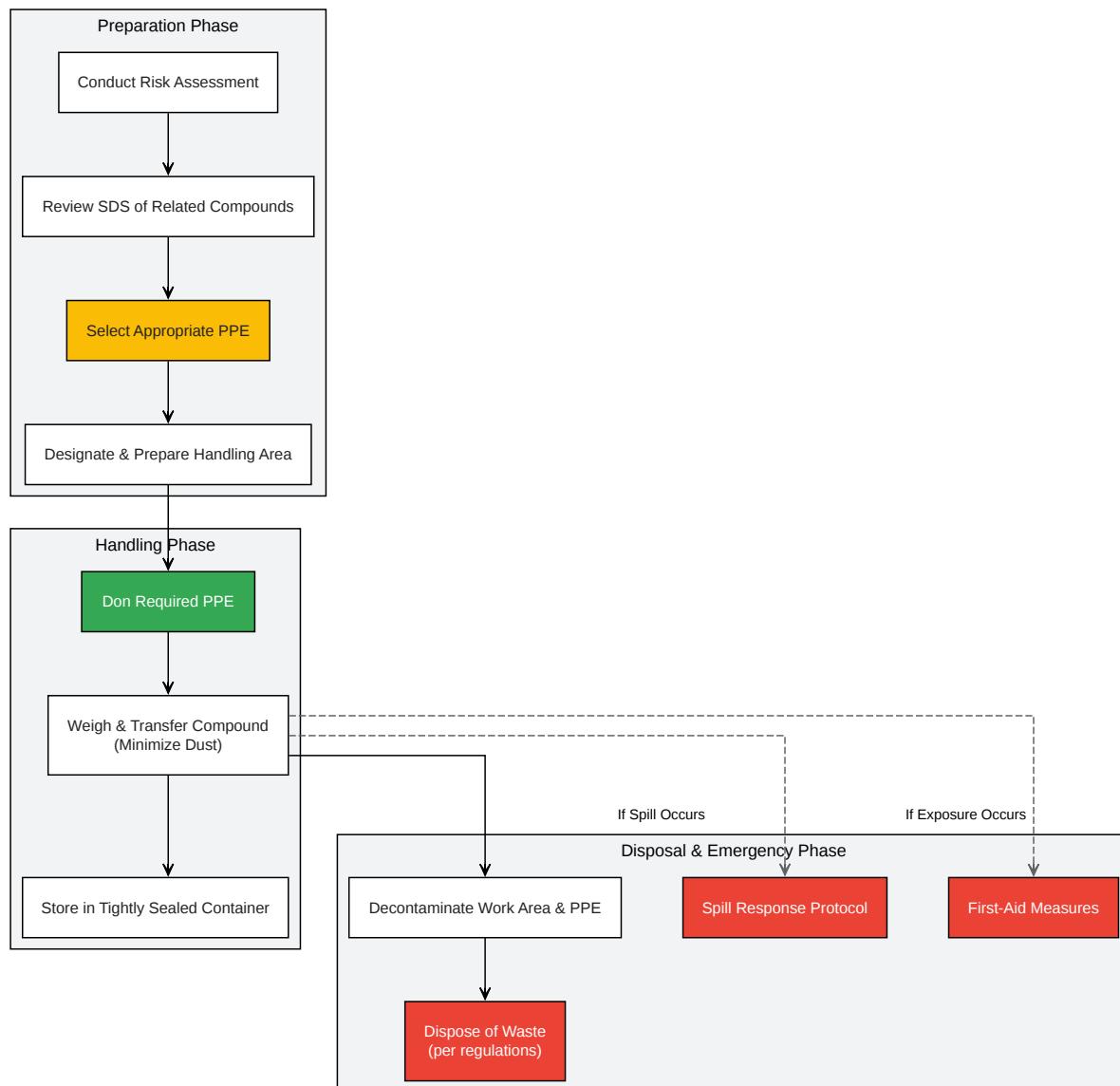
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Get medical attention if symptoms occur.[2][13]

Disposal Plan

Proper containment and disposal are crucial to prevent environmental contamination and further exposure.

- Spill Response Protocol:
 - Evacuate & Ventilate: Alert others in the area and ensure the space is well-ventilated.[2]
 - Don PPE: Wear all required PPE, including respiratory protection.[2]
 - Contain Spill: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[2][6][7]
 - Clean-Up: For dry spills, gently sweep up or vacuum the material and place it into a suitable, labeled, and closed container for disposal.[2]
 - Decontaminate: Clean the spill area thoroughly once the material has been collected.[9]
- Waste Disposal Protocol:
 - Chemical Waste: Dispose of **5-(Phenylethynyl)furan-2-carboxylic acid** and any contaminated materials in a designated hazardous waste container.[2]
 - Contaminated PPE: Used gloves, lab coats, and other disposable PPE should be considered contaminated and disposed of as hazardous waste.[2][3]
 - Regulatory Compliance: All chemical waste must be disposed of in accordance with federal, state, and local environmental regulations.[2][8][9] The compound may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[9]

Safety Workflow

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- To cite this document: BenchChem. [Personal protective equipment for handling 5-(Phenylethynyl)furan-2-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b142898#personal-protective-equipment-for-handling-5-phenylethynyl-furan-2-carboxylic-acid>]

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